

AS601245: A Potent JNK Inhibitor for the Investigation of Diabetic Nephropathy

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Compound of Interest

Compound Name: AS601245

Cat. No.: B1684336

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Diabetic nephropathy (DN) is a leading cause of end-stage renal disease, characterized by progressive damage to the kidneys. A key signaling molecule implicated in the pathogenesis of DN is the c-Jun N-terminal kinase (JNK). The activation of the JNK signaling pathway in response to hyperglycemia and other diabetes-associated metabolic stresses contributes to renal cell apoptosis, inflammation, and fibrosis. **AS601245** is a selective, ATP-competitive inhibitor of JNK, demonstrating activity against all three JNK isoforms (JNK1, JNK2, and JNK3). Its utility as a research tool lies in its ability to dissect the role of the JNK pathway in the progression of diabetic nephropathy and to evaluate the therapeutic potential of JNK inhibition.

Mechanism of Action

AS601245 exerts its inhibitory effects by competing with ATP for binding to the catalytic site of JNK. This prevents the phosphorylation of JNK's downstream targets, thereby blocking the signaling cascade that leads to cellular damage in the context of diabetic nephropathy. The activation of the JNK pathway in renal cells, such as podocytes and mesangial cells, by high glucose levels is a critical event in the development of DN. JNK activation can lead to increased production of inflammatory cytokines, extracellular matrix proteins, and pro-apoptotic factors, all of which contribute to the structural and functional deterioration of the kidney.

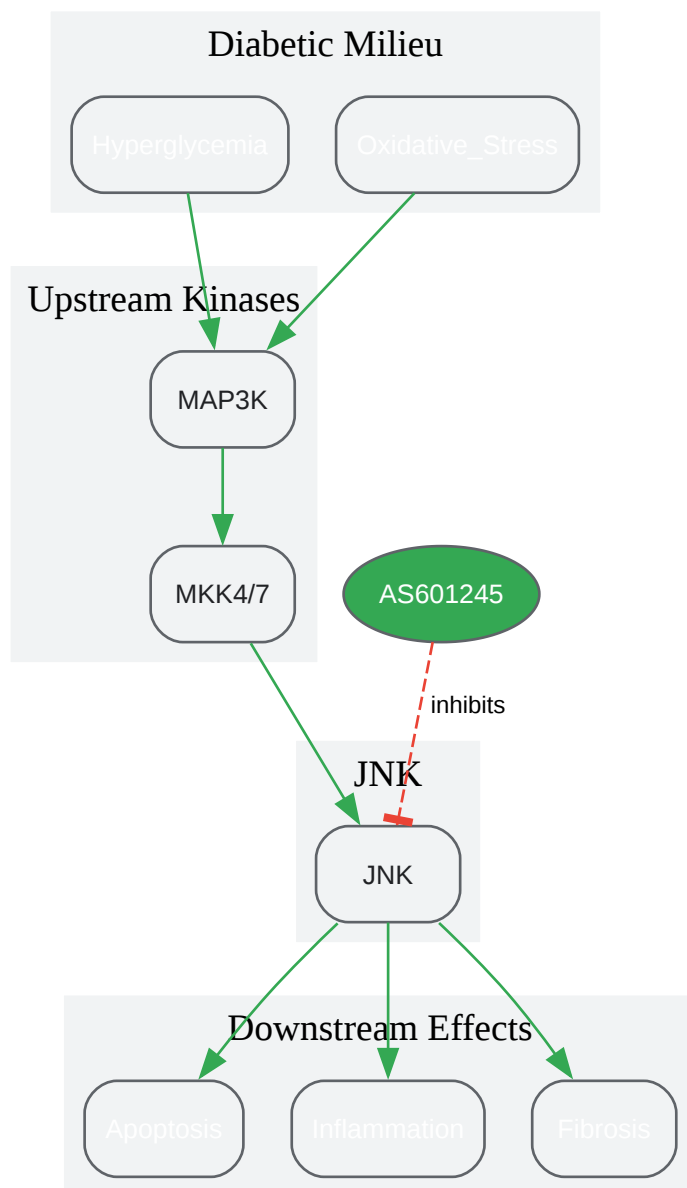
Quantitative Data

The inhibitory activity of **AS601245** against the human JNK isoforms is summarized in the table below.

Target	IC50 (nM)
hJNK1	150[1]
hJNK2	220[1]
hJNK3	70[1]

Signaling Pathway

The JNK signaling pathway plays a crucial role in the cellular response to stress signals prevalent in the diabetic milieu, such as hyperglycemia and oxidative stress. Inhibition of this pathway by **AS601245** can mitigate the pathological consequences.



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JNK signaling pathway in diabetic nephropathy.

Experimental Protocols

In Vivo Model: Streptozotocin (STZ)-Induced Diabetic Nephropathy in Rodents

This protocol describes the induction of diabetes and subsequent treatment with **AS601245** to study its effects on the development of diabetic nephropathy.

Experimental Workflow

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References

- 1. hh.um.es [hh.um.es]
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